

Application Notes and Protocols for Preparing ACY-738 Stock Solution in DMSO

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation, storage, and handling of **ACY-738** stock solutions in Dimethyl Sulfoxide (DMSO). **ACY-738** is a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6) and is a valuable tool for research in neurodegenerative diseases, oncology, and immunology.

Introduction

ACY-738 is a hydroxamic acid-containing small molecule that demonstrates high selectivity for HDAC6, an enzyme that plays a crucial role in various cellular processes by deacetylating non-histone proteins, most notably α -tubulin.[1][2] Inhibition of HDAC6 by **ACY-738** leads to an increase in the acetylation of α -tubulin, which is involved in microtubule stability and axonal transport.[3][4] Due to its ability to readily cross the blood-brain barrier, **ACY-738** is of particular interest for studying the central nervous system.[5][6]

Proper preparation of **ACY-738** stock solutions is critical for ensuring experimental reproducibility and accuracy. DMSO is the recommended solvent for creating concentrated stock solutions of **ACY-738** due to its high solubilizing capacity for this compound.

Quantitative Data Summary

The following tables summarize the key quantitative information for ACY-738.



Table 1: Chemical and Physical Properties of ACY-738

Property	Value	Reference
Molecular Formula	C14H14N4O2	[1][7]
Molecular Weight	270.29 g/mol	[2]
CAS Number	1375465-91-0	[5][7]
Appearance	White to off-white solid	[8]

Table 2: Solubility of ACY-738

Solvent	Solubility	Notes	Reference
DMSO	≥ 32 mg/mL (118.39 mM)	Hygroscopic DMSO can reduce solubility; use fresh, anhydrous DMSO.	[8][9]
50 mg/mL (184.99 mM)	Sonication is recommended to aid dissolution.	[10]	
54 mg/mL (199.78 mM)	[5]		
Ethanol	1 mg/mL	[5]	_
Water	Insoluble	[5]	
DMF	10 mg/mL	[1]	-
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	[1]	-

Table 3: Recommended Storage Conditions for ACY-738



Form	Storage Temperature	Duration	Reference
Powder	-20°C	2 to 3 years	[7][8]
4°C	2 years	[8]	
In DMSO	-80°C	6 months to 2 years	[7][8]
-20°C	1 year	[8]	
4°C	2 weeks	[7]	

Experimental Protocol: Preparation of a 10 mM ACY-738 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of ACY-738 in DMSO.

Materials:

- ACY-738 powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- · Sterile microcentrifuge tubes or vials
- · Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.



 Allow the ACY-738 powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.

Weighing ACY-738:

- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh the desired amount of ACY-738 powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.703 mg of ACY-738 (Molecular Weight = 270.29 g/mol).

Solvent Addition:

- Using a calibrated micropipette, add the calculated volume of anhydrous, sterile DMSO to the microcentrifuge tube containing the ACY-738 powder. For the example above, add 1 mL of DMSO.
- It is crucial to use fresh, high-quality DMSO as moisture can decrease the solubility of ACY-738.[5]

Dissolution:

- Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
 [10] Visually inspect the solution to ensure it is clear and free of particulates.

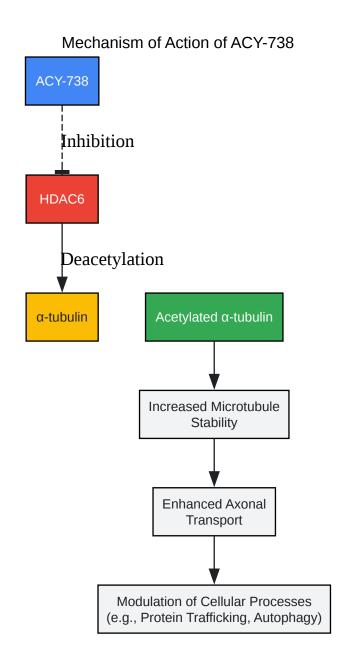
Aliquoting and Storage:

- Once fully dissolved, it is recommended to aliquot the stock solution into smaller, singleuse volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- For long-term storage, place the aliquots at -80°C.[7][8] For short-term storage, -20°C is acceptable.



Visualizations

Signaling Pathway of ACY-738 Action



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Caption: Mechanism of action of ACY-738.

Experimental Workflow for Stock Solution Preparation



Workflow for ACY-738 Stock Solution Preparation Start Weigh ACY-738 Powder Add Anhydrous DMSO Vortex and/or Sonicate to Dissolve Particulates Remain Visually Inspect for **Complete Dissolution** Clear Solution Aliquot into Single-Use Tubes Store at -80°C (Long-term) or -20°C (Short-term) End

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Caption: Experimental workflow for preparing **ACY-738** stock solution.



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